

p-Vinylguaiacol-d3 CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *p*-Vinylguaiacol-d3

Cat. No.: B15137749

[Get Quote](#)

An In-depth Technical Guide to p-Vinylguaiacol-d3

This technical guide provides a comprehensive overview of **p-Vinylguaiacol-d3**, a deuterated form of p-Vinylguaiacol. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, applications, and relevant biological pathways.

Core Compound Data

p-Vinylguaiacol-d3 is the isotopically labeled analog of p-Vinylguaiacol, an aromatic compound of interest in various research fields. The incorporation of three deuterium atoms on the methoxy group makes it an ideal internal standard for quantitative analysis using mass spectrometry-based methods.

Property	Value	Source
CAS Number	1335436-42-4	[1] [2] [3]
Molecular Formula	C ₉ H ₇ D ₃ O ₂	[1] [2] [3]
Molecular Weight	153.19 g/mol	[1] [2] [3]
Appearance	Clear Colorless Oil	[1]
Storage	2-8°C, Amber Vial, Refrigerator	[1]
Unlabeled CAS Number	7786-61-0	[4] [5]

Applications in Research

p-Vinylguaiaicol-d3 is primarily utilized as an internal standard in Stable Isotope Dilution Analysis (SIDA) for the accurate quantification of its unlabeled counterpart, p-Vinylguaiaicol, in various matrices. SIDA is a highly accurate method for quantifying compounds as the isotopically labeled standard behaves almost identically to the analyte during sample preparation and analysis, thus correcting for matrix effects and procedural losses.[\[6\]](#)

The unlabeled form, p-Vinylguaiaicol (4-vinylguaiaicol), is a naturally occurring compound found in sources like buckwheat and is a product of the microbial metabolism of ferulic acid.[\[1\]](#) It is recognized for its distinct smoky and spicy aroma and has garnered significant interest for its biological activities.

Biological Activity of p-Vinylguaiaicol

Research has demonstrated that p-Vinylguaiaicol exhibits significant biological effects, particularly in the realms of oncology and inflammation.

Anti-cancer Activity

p-Vinylguaiaicol has shown promising anti-proliferative effects against various cancer cell lines, including drug-resistant human colorectal cancer cells and breast cancer cells.[\[7\]](#)[\[8\]](#) Its mechanisms of action include:

- **Cell Cycle Arrest:** It can induce cell cycle arrest at the G1 phase.[\[7\]](#)

- Induction of Apoptosis: It has been shown to trigger programmed cell death in cancer cells. [7]
- Inhibition of EGFR Signaling: p-Vinylguaiacol can inhibit the Epidermal Growth Factor Receptor (EGFR) signaling pathway, which is crucial for cell growth and proliferation.[8]

The following table summarizes the reported anti-proliferative activity of p-Vinylguaiacol:

Cell Line	IC ₅₀ Value	Reference
HT-29 (colorectal cancer)	350 μ M	[7]

Anti-inflammatory Activity

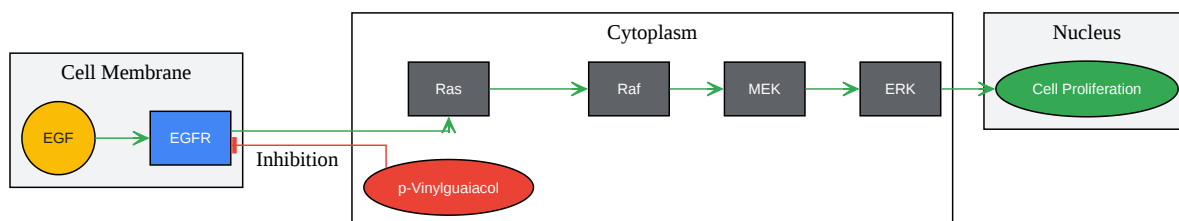
p-Vinylguaiacol has also been reported to possess anti-inflammatory properties through the suppression of key inflammatory pathways.

Signaling Pathways

The biological activity of p-Vinylguaiacol is linked to its ability to modulate critical cellular signaling pathways.

EGFR Signaling Pathway

The Epidermal Growth Factor Receptor (EGFR) is a key driver of cell proliferation, and its overactivation is a hallmark of many cancers. p-Vinylguaiacol has been shown to inhibit EGF-induced cell growth.

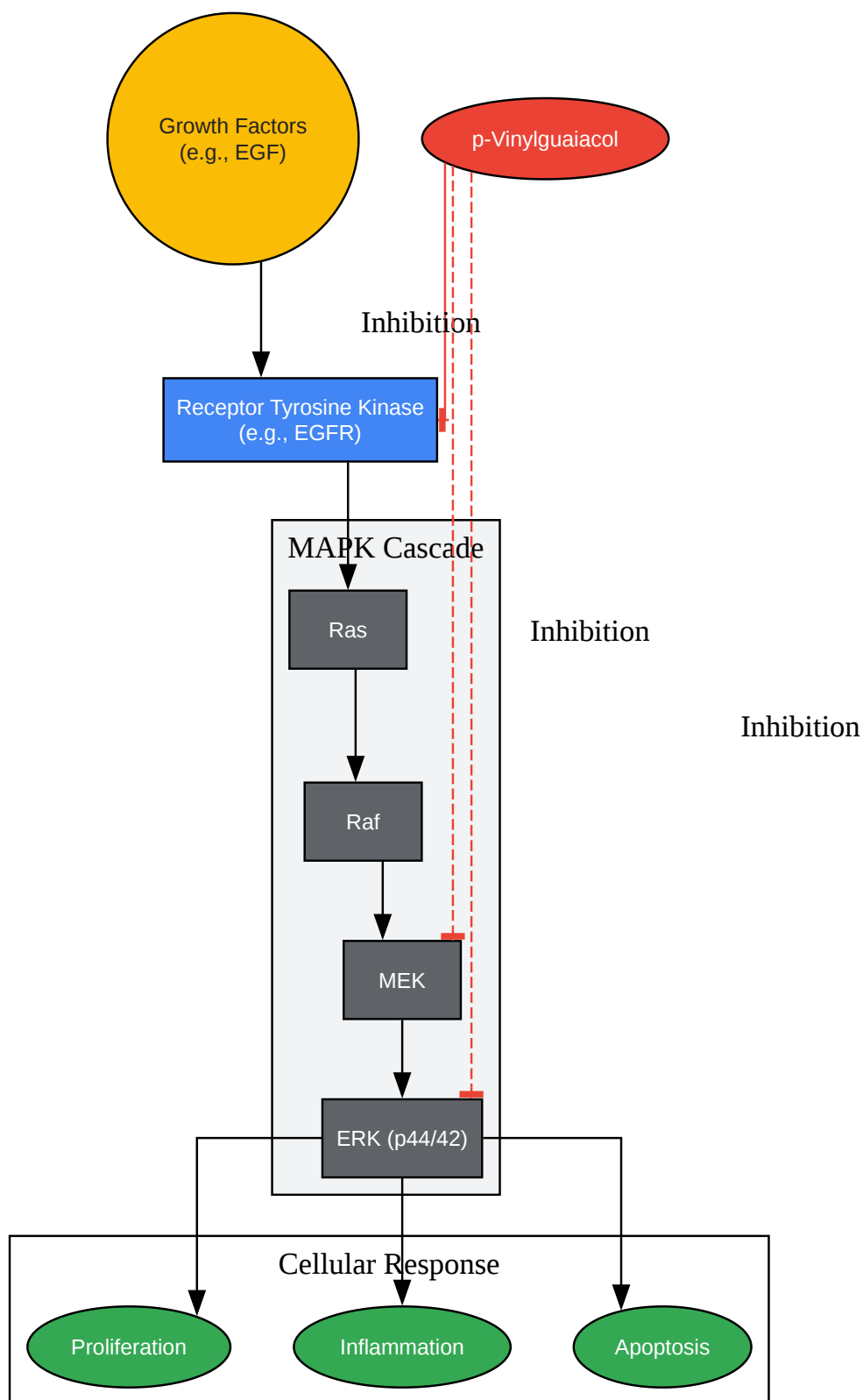


[Click to download full resolution via product page](#)

Caption: Inhibition of the EGFR signaling pathway by p-Vinylguaiacol.

MAPK Signaling Pathway

The Mitogen-Activated Protein Kinase (MAPK) pathway is a crucial downstream effector of EGFR signaling and plays a central role in cell proliferation, differentiation, and survival. p-Vinylguaiacol has been shown to suppress the activation of the MAPK pathway.



[Click to download full resolution via product page](#)

Caption: p-Vinylguaiacol mediated inhibition of the MAPK signaling cascade.

Experimental Protocols

The following is a representative protocol for the quantification of p-Vinylguaiacol in a liquid matrix (e.g., beverage) using Stable Isotope Dilution Analysis with Gas Chromatography-Mass Spectrometry (GC-MS).

Materials and Reagents

- **p-Vinylguaiacol-d3** (Internal Standard)
- p-Vinylguaiacol (Analytical Standard)
- Dichloromethane (DCM), HPLC grade
- Anhydrous Sodium Sulfate
- Methanol, HPLC grade
- Sample matrix (e.g., beer, fruit juice)
- Volumetric flasks, pipettes, and vials

Standard Preparation

- Stock Solutions (1 mg/mL):
 - Accurately weigh and dissolve p-Vinylguaiacol and **p-Vinylguaiacol-d3** in methanol in separate volumetric flasks to obtain stock solutions of 1 mg/mL.
- Working Standard Solutions:
 - Prepare a series of calibration standards by serially diluting the p-Vinylguaiacol stock solution with methanol to cover the expected concentration range in the samples.
 - Prepare a working internal standard solution of **p-Vinylguaiacol-d3** at a fixed concentration (e.g., 10 µg/mL) in methanol.

Sample Preparation

- Spiking with Internal Standard:
 - To a known volume of the liquid sample (e.g., 10 mL), add a precise volume of the **p-Vinylguaiaicol-d3** working internal standard solution to achieve a final concentration within the calibration range.
- Liquid-Liquid Extraction:
 - Add an equal volume of DCM to the spiked sample in a separatory funnel.
 - Shake vigorously for 2 minutes and allow the layers to separate.
 - Collect the organic (DCM) layer.
 - Repeat the extraction twice more with fresh DCM.
- Drying and Concentration:
 - Combine the organic extracts and pass them through a funnel containing anhydrous sodium sulfate to remove any residual water.
 - Evaporate the solvent under a gentle stream of nitrogen at room temperature to a final volume of approximately 1 mL.

GC-MS Analysis

- Instrumentation:
 - Gas chromatograph coupled to a mass spectrometer (GC-MS).
 - Column: A suitable capillary column for the separation of phenolic compounds (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 μ m).
- GC Conditions (Example):
 - Injector Temperature: 250°C
 - Oven Program: Start at 50°C, hold for 2 min, ramp to 280°C at 10°C/min, hold for 5 min.

- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Injection Volume: 1 μ L (splitless mode).
- MS Conditions (Example):
 - Ion Source: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230°C
 - Quadrupole Temperature: 150°C
 - Acquisition Mode: Selected Ion Monitoring (SIM)
 - p-Vinylguaiacol: Monitor characteristic ions (e.g., m/z 150, 135, 107).
 - **p-Vinylguaiacol-d3**: Monitor characteristic ions (e.g., m/z 153, 138, 110).

Data Analysis

- Calibration Curve:
 - Inject the calibration standards spiked with the internal standard.
 - Construct a calibration curve by plotting the ratio of the peak area of p-Vinylguaiacol to the peak area of **p-Vinylguaiacol-d3** against the concentration of p-Vinylguaiacol.
- Quantification:
 - Inject the prepared samples.
 - Determine the peak area ratio of the analyte to the internal standard in the samples.
 - Calculate the concentration of p-Vinylguaiacol in the original sample using the calibration curve.

This technical guide provides a foundational understanding of **p-Vinylguaiacol-d3** and its applications. For specific research applications, further optimization of experimental protocols is recommended.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. MAPK/ERK pathway - Wikipedia [en.wikipedia.org]
- 2. A comprehensive pathway map of epidermal growth factor receptor signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. creative-diagnostics.com [creative-diagnostics.com]
- 6. datapdf.com [datapdf.com]
- 7. Stable Isotope Dilution Analysis of the Major Prenylated Flavonoids Found in Beer, Hop Tea, and Hops - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Frontiers | Stable Isotope Dilution Analysis of the Major Prenylated Flavonoids Found in Beer, Hop Tea, and Hops [frontiersin.org]
- To cite this document: BenchChem. [p-Vinylguaiacol-d3 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15137749#p-vinylguaiacol-d3-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com